

Comprehensive Guide to Arterolane p-Toluenesulfonic Acid Reference Standard Qualification

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Compound of Interest

Compound Name: Arterolane p-Toluenesulfonic Acid

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Executive Summary & Technical Context

Arterolane (OZ277) is a synthetic ozonide antimalarial, structurally characterized by an adamantane moiety fused to a 1,2,4-trioxolane ring.^[1] While Arterolane Maleate is the marketed API (active pharmaceutical ingredient) in combination therapies (e.g., Synriam), **Arterolane p-Toluenesulfonic Acid** (Tosylate) serves a critical role in the development lifecycle, often used as a highly crystalline intermediate for purification or as a specific impurity reference standard during salt screening and process validation.^[1]

Qualifying the Tosylate salt requires rigorous adherence to ICH Q2(R1) and ICH Q7 guidelines to establish its identity, purity, and potency. This guide compares two primary qualification strategies: the traditional Mass Balance Approach and the modern Quantitative NMR (qNMR) method.^{[2][3][4][5]}

Why Arterolane Tosylate?

- **Crystallinity:** The p-Toluenesulfonate counter-ion often yields superior crystallinity compared to the maleate, making it an excellent candidate for isolating the trioxolane core from crude

reaction mixtures.^[1]

- **Purging Capability:** The formation of the Tosylate salt can effectively purge regioisomeric impurities (cis/trans isomers of the adamantane linker) that the Maleate formation might retain.

Qualification Strategy: Comparative Analysis

The "performance" of a reference standard is defined by the uncertainty and traceability of its assigned potency value. Below is an objective comparison of the two dominant qualification methodologies.

Method A: Mass Balance Approach (The "Gold Standard")

Calculates potency by subtracting all measured impurities from 100%.

^[1]

Method B: Quantitative NMR (qNMR) (The Orthogonal Alternative)

Determines potency directly by comparing the integration of target protons against a certified internal standard (IS).^[1]

Performance Comparison Table

Feature	Mass Balance Approach	Quantitative NMR (qNMR)
Primary Mechanism	Indirect (Subtraction of impurities)	Direct (Molar ratio to Internal Standard)
Traceability	Dependent on multiple instruments (HPLC, KF, TGA)	Direct link to NIST/BIPM traceable IS
Sample Requirement	High (>100 mg for all tests)	Low (<20 mg)
Time to Result	2–5 Days (Multiple workflows)	< 4 Hours
Precision (RSD)	High (< 0.5%)	Moderate (0.5% – 1.0%)
Bias Risk	Risk of "invisible" impurities (e.g., inorganic salts not detected by HPLC)	Risk of signal overlap; requires clean baseline
Specific Utility for Arterolane	Best for Final API Release. Detects trace degradation of the fragile ozonide bridge. ^[1]	Best for Reference Standard Qualification. Avoids response factor errors common in HPLC.

Detailed Experimental Protocols

These protocols are designed as self-validating systems.^[1]

Protocol 1: Identity & Purity via HPLC (Mass Balance Input)

Objective: Establish chromatographic purity to support Mass Balance calculation.

- Column: C18 (e.g., Waters XBridge, 150 x 4.6 mm, 3.5 μ m).^[1]
- Mobile Phase A: 0.1% Formic Acid in Water (Buffer).
- Mobile Phase B: Acetonitrile (ACN).
- Gradient: 30% B to 90% B over 20 mins.
- Detection: UV at 210 nm (Arterolane lacks strong chromophores; low wavelength required).

- Flow Rate: 1.0 mL/min.

Step-by-Step Workflow:

- System Suitability: Inject Arterolane Maleate standard (as a resolution check). Ensure Resolution () > 2.0 between the main peak and any known impurities.
- Sample Prep: Dissolve Arterolane Tosylate in 50:50 ACN:Water to 0.5 mg/mL. Note: Avoid methanol if potential for transesterification exists.
- Data Analysis: Integrate all peaks >0.05% area. Calculate %Purity by area normalization.

Protocol 2: Potency Assignment via qNMR

Objective: Direct quantification of the Arterolane moiety and the Tosylate counter-ion stoichiometry.

- Instrument: 400 MHz or higher NMR (e.g., Bruker Avance).
- Solvent: DMSO-
(Provides excellent solubility for both the lipophilic adamantane and the polar tosylate).^[1]
- Internal Standard (IS): Maleic Acid (Traceable to NIST SRM) or 1,2,4,5-Tetrachloro-3-nitrobenzene (TCNB).^[1]
- Relaxation Delay (): Must be
(typically 30–60 seconds) to ensure full magnetization recovery.

Step-by-Step Workflow:

- Weighing: Accurately weigh ~10 mg of Arterolane Tosylate () and ~5 mg of IS ()

) into the same vial. Record weights to 0.001 mg precision.

- Acquisition: Acquire

¹H NMR with 64 scans.

- Signal Selection:
 - Arterolane Target: The gem-dimethyl singlet at ~1.3 ppm or the adamantane bridgehead protons.
 - Tosylate Target: The aromatic doublets at ~7.1 and ~7.5 ppm.
- Calculation:

Where

= Integration,

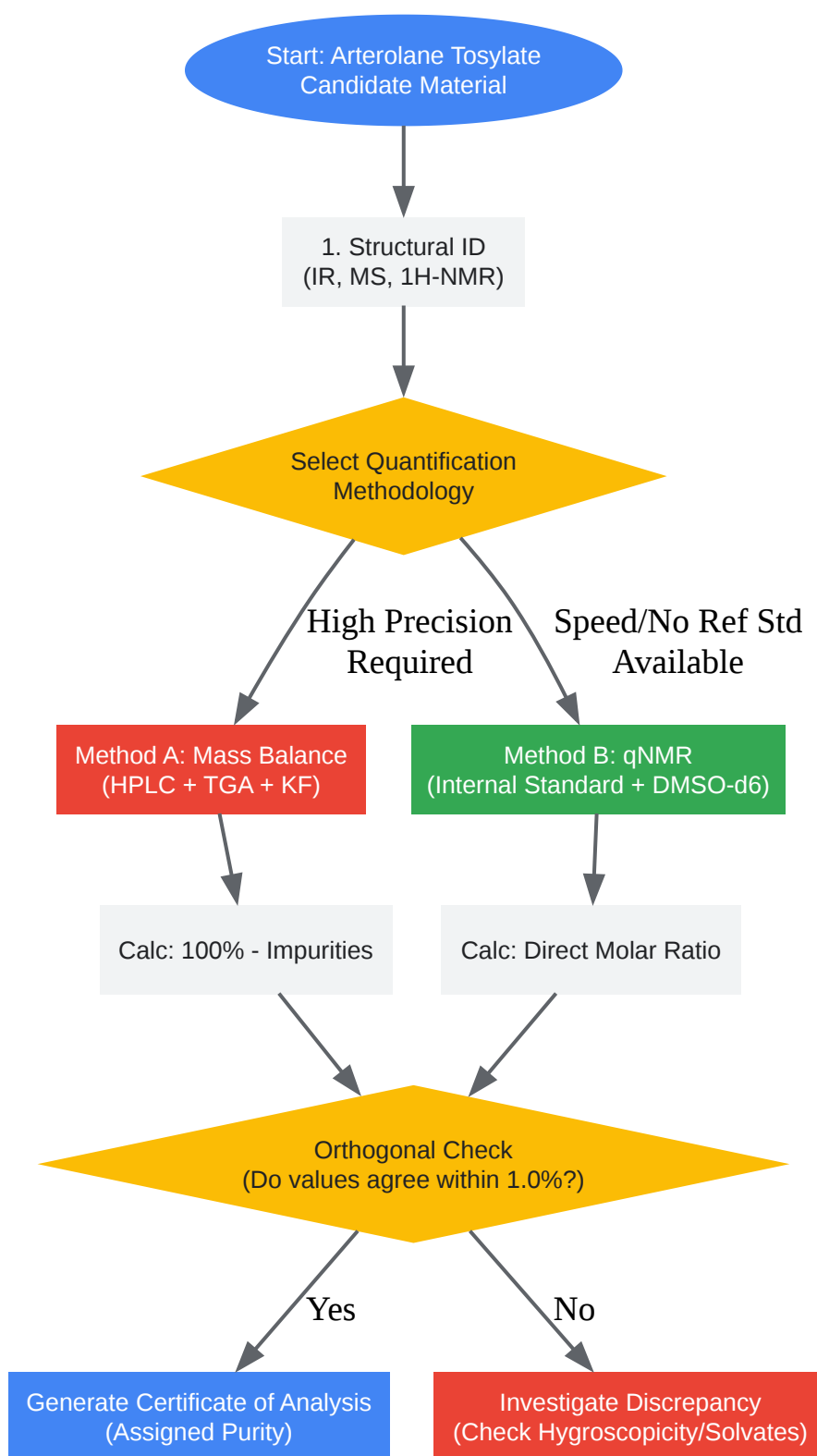
= Number of protons,

= Molecular weight,

= Purity.^[1]

Visualization of Qualification Logic

The following diagram illustrates the decision matrix and workflow for qualifying the Arterolane Tosylate standard.



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Caption: Figure 1. Decision logic for Arterolane Tosylate reference standard qualification, highlighting the orthogonal verification between Mass Balance and qNMR.

Critical Insights for the Researcher

Counter-ion Stoichiometry

Unlike the Maleate salt, which forms a 1:1 salt with Arterolane, the Tosylate qualification must confirm the stoichiometry. Use the qNMR integration of the Tosylate aromatic region (4H) vs. the Arterolane gem-dimethyl (6H).^[1] A deviation from the theoretical 0.66 ratio indicates either excess p-Toluenesulfonic acid (common in crude crystallizations) or free base presence.^[1]

Stability of the Trioxolane Ring

Arterolane contains a peroxide bridge (trioxolane).

- Avoid: High temperatures in TGA (Thermogravimetric Analysis). The molecule may decompose before the solvent evaporation plateau.
- Recommendation: Use LOD (Loss on Drying) under vacuum at <40°C or GC-Headspace for solvent quantification instead of standard TGA to prevent thermal degradation artifacts.^[1]

Handling Precautions

Arterolane Tosylate is a potent antimalarial. Handle in a biosafety cabinet.

- Solubility: It is sparingly soluble in water but soluble in DMSO and Methanol. Ensure complete dissolution in qNMR to avoid "invisible" solid bias.

References

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